

Essential Safety and Logistical Information for Handling 1,6-Dihydroxynaphthalene

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Compound of Interest

Compound Name: 1,6-Dihydroxynaphthalene

Cat. No.: B165171

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **1,6-Dihydroxynaphthalene**, tailored for research, scientific, and drug development professionals. The following procedural steps are designed to ensure a safe laboratory environment.

Hazard Identification and Classification

1,6-Dihydroxynaphthalene is classified as a hazardous chemical. All personnel should be familiar with its potential risks before handling.

Hazard Classification	GHS Hazard Statement	Signal Word
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,6-Dihydroxynaphthalene** to minimize exposure risk.

Protection Type	Specification	Standard Reference
Eye/Face Protection	Chemical safety goggles or glasses.	OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Protective gloves and clothing to prevent skin exposure.	-
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used if exposure limits are exceeded or if irritation is experienced.[1]	OSHA 29 CFR 1910.134 or European Standard EN 149.[1]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the stability and safety of **1,6-Dihydroxynaphthalene**.

Aspect	Procedure
Handling	Use only in a well-ventilated area.[1][2] Avoid the formation and inhalation of dust.[1][2][3] Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.[1][2]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] Protect from light.[1] Store locked up.[1][2] Incompatible with strong oxidizing agents and strong acids.[1]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are essential in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration.[1][2] Call a POISON CENTER or doctor if you feel unwell.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2] If skin irritation occurs, get medical advice/attention.[1] Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes.[1][2] Remove contact lenses, if present and easy to do.[1][2] Continue rinsing for at least 15 minutes.[1][2] If eye irritation persists, get medical advice/attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[2][3] Get medical attention.[1]

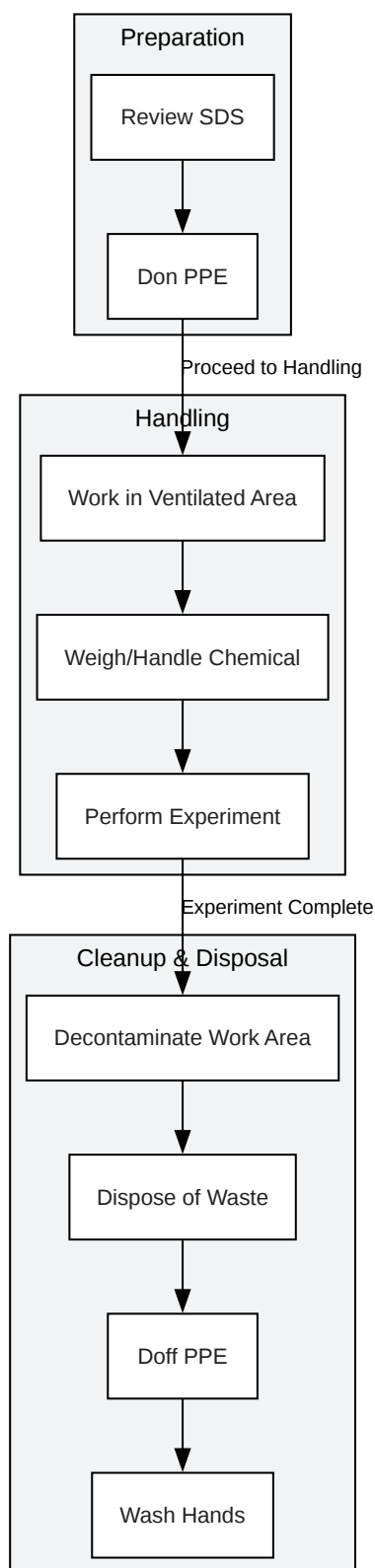
Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is necessary to prevent environmental contamination and ensure safety.

Plan Component	Procedure
Spill Response	Use personal protective equipment.[2][3] Ensure adequate ventilation.[2][3] Avoid dust formation.[1][2][3] Sweep up and shovel the material into suitable, closed containers for disposal.[1][2][4] Do not let the product enter drains.[2][3]
Waste Disposal	Dispose of contents and containers to an approved waste disposal plant.[1] This material is considered hazardous waste.[1] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]

Experimental Workflow

The following diagram illustrates the standard operational workflow for handling **1,6-Dihydroxynaphthalene** in a laboratory setting.



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Caption: Workflow for Handling **1,6-Dihydroxynaphthalene**.

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